

"Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate"

basic properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate

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Technical Guide: Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**. It is important to note that detailed experimental protocols, comprehensive spectroscopic data, and biological activity studies for this specific compound are not readily available in peer-reviewed literature. The information presented herein is compiled from chemical supplier databases and general chemical knowledge.

Core Properties

Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate is a chemical compound with the following identifiers and physical properties:

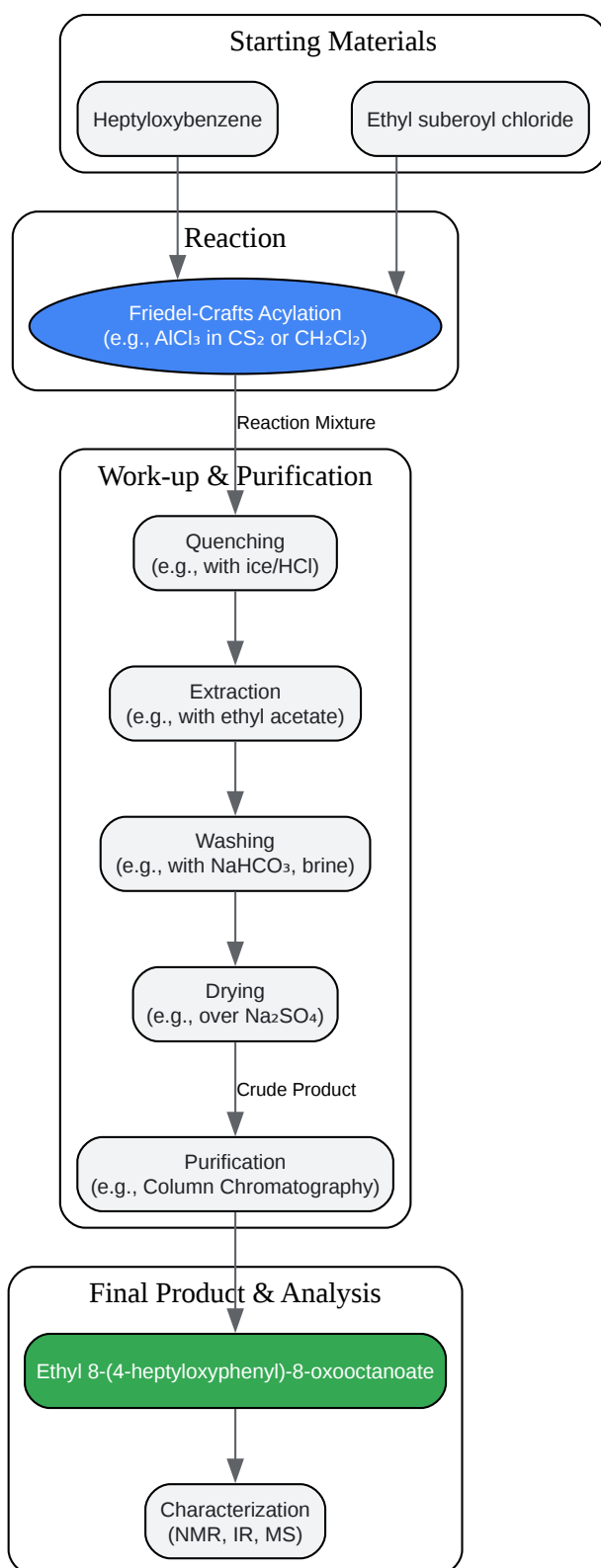
Property	Value	Citation(s)
IUPAC Name	ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate	[1][2][3]
CAS Number	898758-03-7	[1][2][3]
Molecular Formula	C ₂₃ H ₃₆ O ₄	[1][2][3]
Molecular Weight	376.53 g/mol	[1][2][3]
Predicted Boiling Point	488.5 °C at 760 mmHg	[1][4]
Predicted Density	0.992 g/cm ³	[1][4]
Predicted Refractive Index	1.489	[1]
Predicted Flash Point	208.3 °C	[1]

Synthesis and Characterization

Detailed, peer-reviewed synthesis and characterization protocols for **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate** are not available in the public domain. However, a plausible synthetic route can be proposed based on established organic chemistry reactions.

Proposed Synthetic Workflow

A common method for synthesizing similar keto-esters is through a Friedel-Crafts acylation reaction. The following diagram illustrates a hypothetical workflow for the synthesis of **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**.



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Hypothetical synthesis workflow for **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**.

Experimental Protocol:

A detailed experimental protocol for this specific synthesis has not been published. A general procedure would involve the slow addition of ethyl suberoyl chloride to a cooled solution of heptyloxybenzene and a Lewis acid catalyst (e.g., aluminum chloride) in an inert solvent. The reaction would be stirred until completion, followed by a standard aqueous work-up and purification by column chromatography.

Spectroscopic Data

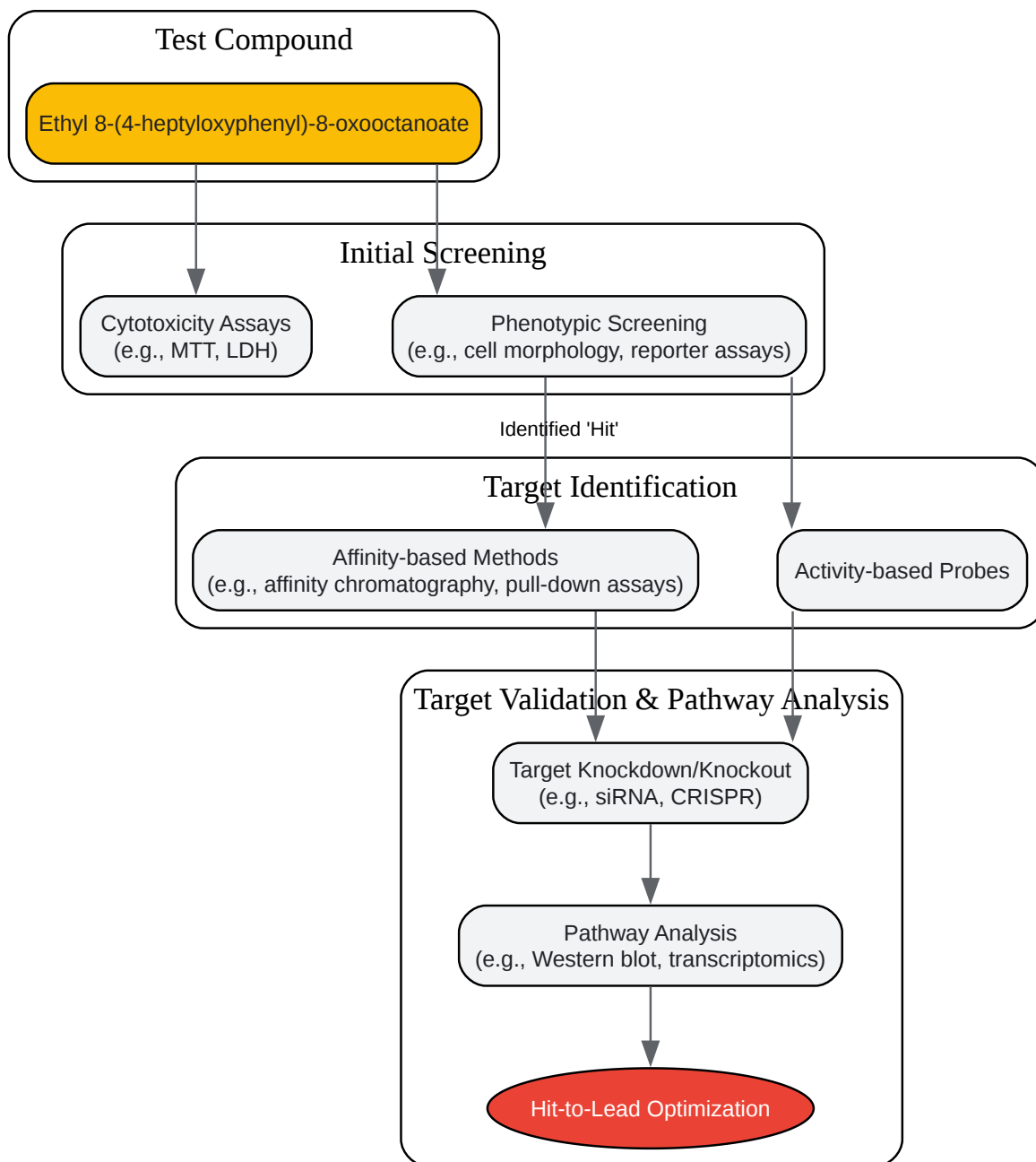
No published spectroscopic data (NMR, IR, MS) for **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate** were found. Characterization of the final product would be essential to confirm its identity and purity.

Biological Activity and Signaling Pathways

There is no available information in scientific literature regarding the biological activity or potential signaling pathway interactions of **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate**. For a novel compound such as this, a typical workflow for initial biological screening is outlined below.

General Biological Screening Workflow

The following diagram illustrates a general workflow for the initial biological evaluation of a novel chemical entity.



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General workflow for biological screening of a novel compound.

Experimental Protocols:

Detailed protocols for these assays are well-established and can be found in standard cell biology and pharmacology manuals. The choice of specific cell lines and assay conditions would depend on the therapeutic area of interest.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate** is not widely available. Standard laboratory safety precautions should be taken when handling this compound. This includes wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate is a chemical compound for which basic identifying and predicted physical properties are available primarily from commercial suppliers. There is a notable absence of detailed scientific literature on its synthesis, characterization, and biological activity. The information and workflows provided in this guide are based on general chemical and biological principles and are intended to serve as a starting point for researchers interested in further investigating this molecule. Any research on this compound would require the de novo development and validation of synthetic and analytical methods, as well as comprehensive biological screening to determine its potential applications.

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- To cite this document: BenchChem. ["Ethyl 8-(4-heptyloxyphenyl)-8-oxooctanoate" basic properties]. BenchChem, [2025]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b1343586#ethyl-8-4-heptyloxyphenyl-8-oxooctanoate-basic-properties>]

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